

Safeguarding Your Research: A Comprehensive Guide to Handling gamma-Caprolactone

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Compound of Interest

Compound Name: *gamma-Caprolactone*

Cat. No.: *B1214175*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **gamma-Caprolactone**, offering procedural, step-by-step guidance to foster a culture of safety and build trust in your operational protocols.

Essential Safety Information

gamma-Caprolactone is a combustible liquid that can cause serious eye irritation. It may also cause skin and respiratory system irritation.^[1] Ingestion can be harmful, and inhalation of vapors may lead to drowsiness and dizziness.^[1] It is crucial to avoid all personal contact, including inhalation, and to wear appropriate protective clothing when there is a risk of exposure.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **gamma-Caprolactone**.

Property	Value	Source
Physical State	Liquid	[2]
Appearance	Colorless liquid	[1]
Molecular Formula	C ₆ H ₁₀ O ₂	[3]
Molecular Weight	114.14 g/mol	[3]
Boiling Point	219 °C (lit.)	[2]
Density	1.023 g/mL at 25 °C (lit.)	[2]
Flash Point	98 °C (208.4 °F) - closed cup	[2]
Specific Gravity	1.027 (water=1)	[1]
Solubility	Does not mix well with water.	[1]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **gamma-Caprolactone**, the following personal protective equipment is mandatory:

- **Eye Protection:** Chemical safety goggles or a face shield are essential to prevent eye contact.[1]
- **Hand Protection:** Wear chemical-resistant gloves, such as PVC gloves. The suitability and durability of the glove type depend on usage.[1]
- **Respiratory Protection:** In situations where vapors or aerosols may be generated, use a NIOSH-approved respirator with an appropriate filter (e.g., Type ABEK).
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[4] This includes a lab coat, and in cases of potential splashing, a chemical-resistant apron.

Operational and Disposal Plans

Handling and Storage Procedures

Handling:

- Avoid all personal contact, including inhalation.[1]
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Do not allow clothing wet with the material to stay in contact with skin.[1]
- Prevent the formation of aerosols.[5]
- Use non-sparking tools to avoid ignition sources.[5]

Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1]
- Keep away from heat, sparks, and open flames.[1]
- Store away from incompatible materials such as oxidizing agents (e.g., nitrates, chlorine bleaches), strong acids, and strong bases.[1][4]
- Protect containers from physical damage and check regularly for leaks.[1]

Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.

- **Unused Material:** If the material is unused and uncontaminated, it may be possible to recycle it. Consult the manufacturer for recycling options.
- **Contaminated Material:** If contaminated, it may be possible to reclaim the product through filtration or distillation.
- **Waste Disposal:** Do not allow wash water from cleaning equipment to enter drains. Collect all wash water for treatment before disposal. Consult with a licensed professional waste disposal service to dispose of this material.

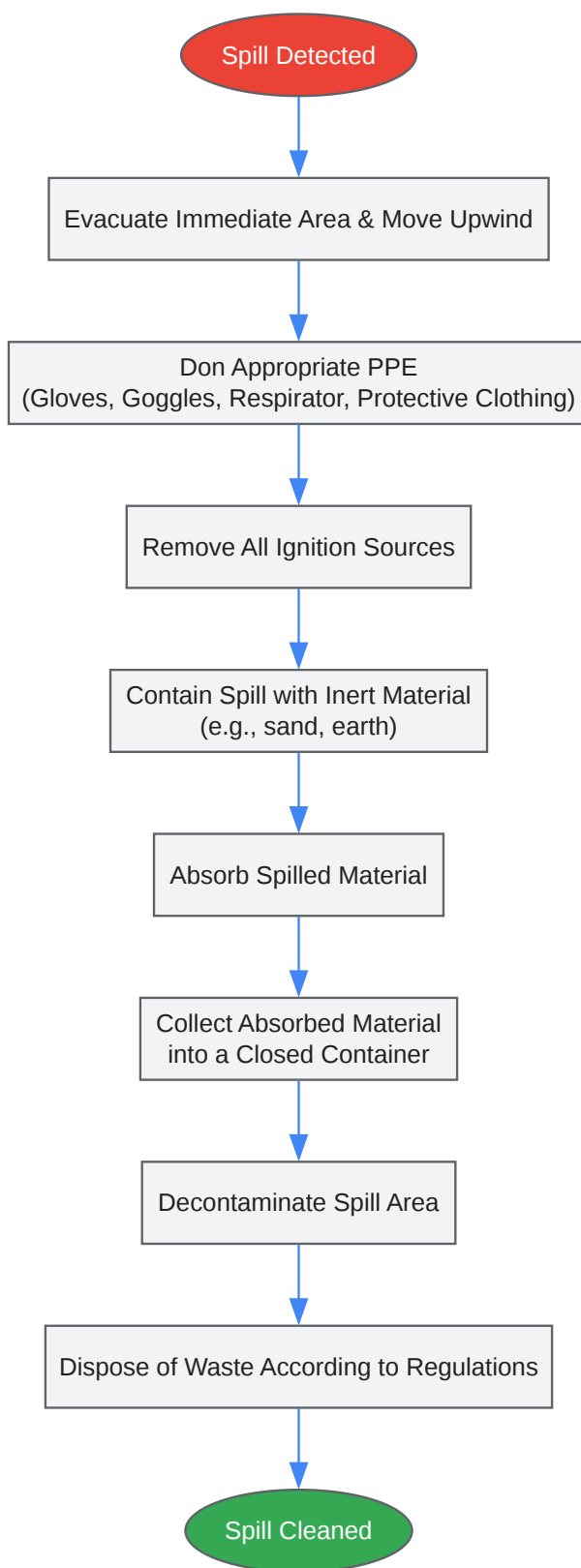
Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with fresh running water for at least 15 minutes, keeping eyelids open. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush skin and hair with running water and soap if available.[\[1\]](#)
- Inhalation: Remove the person from the contaminated area to fresh air. Lay the patient down and keep them warm and rested. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. If vomiting occurs, lean the patient forward or place them on their left side to maintain an open airway and prevent aspiration. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)[\[5\]](#)

Spill Response Workflow

In the event of a spill, follow the procedures outlined in the workflow below.



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Caption: Workflow for handling a **gamma-Caprolactone** spill.

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